

Navigating the Safe Handling of 1-Methyl-2-(tributylstannyl)pyrrole: A Comprehensive Guide

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Compound of Interest

Compound Name: 1-Methyl-2-(tributylstannyl)pyrrole

Cat. No.: B055704

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For researchers, scientists, and drug development professionals, the proper handling of specialized chemical reagents is paramount to ensuring both personal safety and experimental integrity. This guide provides essential, immediate safety and logistical information for the use of **1-Methyl-2-(tributylstannyl)pyrrole**, a member of the organotin family, which requires meticulous handling due to its hazardous properties. Adherence to these protocols is critical for minimizing risks and ensuring responsible disposal.

Immediate Safety and Hazard Information

1-Methyl-2-(tributylstannyl)pyrrole is a toxic compound with significant health and environmental hazards. The following table summarizes its GHS classifications and other key safety data.

Hazard Classification	Code	Description
Acute Toxicity, Oral	H301	Toxic if swallowed[1]
Acute Toxicity, Dermal	H312	Harmful in contact with skin[1]
Skin Irritation	H315	Causes skin irritation[1]
Eye Irritation	H319	Causes serious eye irritation[1]
Reproductive Toxicity	H360FD	May damage fertility. May damage the unborn child.
Specific Target Organ Toxicity (Repeated Exposure)	H372	Causes damage to organs through prolonged or repeated exposure[1]
Hazardous to the Aquatic Environment, Acute	H400	Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic	H410	Very toxic to aquatic life with long lasting effects

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₇ H ₃₃ NSn
Molecular Weight	370.16 g/mol
Appearance	Colorless to yellow liquid
Density	1.1223 g/mL at 25 °C
Flash Point	98.3 °C (208.9 °F) - closed cup
Storage Temperature	-20°C

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **1-Methyl-2-(tributylstannyl)pyrrole**. The following table outlines the minimum required PPE. It is crucial to note that specific breakthrough times for this exact compound are not readily available; therefore, the selection of gloves should be based on the general resistance of materials to organotin compounds and the principles of chemical glove selection.

Body Part	PPE Recommendation	Rationale and Best Practices
Hands	Double gloving:- Inner: Nitrile gloves- Outer: Butyl rubber or heavy-duty nitrile gloves.	Organotins can penetrate many glove materials. Double gloving provides an additional layer of protection. Butyl rubber is often recommended for its high resistance to a wide range of chemicals. ^[2] Regularly inspect gloves for any signs of degradation or puncture. Change gloves immediately if contamination is suspected.
Eyes/Face	Chemical safety goggles and a face shield.	Protects against splashes and aerosols that can cause serious eye irritation.
Body	Flame-retardant lab coat worn over long-sleeved clothing and long pants.	Provides a barrier against skin contact.
Respiratory	Work in a certified chemical fume hood.	Ensures adequate ventilation and prevents inhalation of harmful vapors.

Operational Plan: Step-by-Step Handling Protocol

Due to its air and moisture sensitivity, **1-Methyl-2-(tributylstannyl)pyrrole** must be handled under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques.

Preparation:

- Gather all necessary equipment: Ensure all glassware is oven-dried and cooled under an inert atmosphere to remove any moisture.
- Inert Atmosphere: The reaction vessel must be purged with an inert gas (nitrogen or argon) before introducing the reagent.
- Syringe Preparation: Use a clean, dry syringe and needle. Flush the syringe with inert gas multiple times before drawing up the liquid.

Handling:

- Transfer: Use a syringe to transfer the liquid from the Sure/Seal™ bottle to the reaction vessel. The bottle should be pressurized with a slight positive pressure of inert gas.
- Temperature Control: If the reaction requires cooling, ensure the cooling bath is in place before adding the reagent.
- Reaction Monitoring: Monitor the reaction progress under the inert atmosphere.

Post-Reaction:

- Quenching: Any unreacted organotin reagent should be quenched carefully. A common method is the slow addition of a proton source, such as isopropanol, at a low temperature.
- Work-up: Once the reaction is complete and quenched, the work-up can proceed. Be aware that organotin byproducts will be present in the reaction mixture.

Disposal Plan

Proper disposal of organotin waste is critical to prevent environmental contamination. All waste containing **1-Methyl-2-(tributylstannyl)pyrrole** or its byproducts must be treated as hazardous waste.

Waste Streams:

- Liquid Waste: Collect all liquid waste containing organotins in a dedicated, clearly labeled, and sealed waste container.
- Solid Waste: Contaminated consumables (e.g., gloves, paper towels, silica gel) must be collected in a separate, sealed hazardous waste container.
- Glassware: Contaminated glassware should be decontaminated before washing.

Decontamination of Glassware:

- Initial Rinse: Rinse the glassware with a suitable organic solvent (e.g., acetone, toluene) to remove the bulk of the organotin residue. Collect this rinse as hazardous waste.
- Oxidative Treatment: Immerse the glassware in a solution of potassium permanganate in aqueous sodium hydroxide or an oxidizing acid bath (e.g., nitric acid) overnight. This will oxidize the tin compounds to less toxic inorganic tin oxides.
- Final Cleaning: After the oxidative treatment, the glassware can be washed with soap and water.

The following diagram illustrates the logical workflow for handling **1-Methyl-2-(tributylstannyl)pyrrole**.

Workflow for handling **1-Methyl-2-(tributylstannyl)pyrrole**.

By adhering to these stringent safety and handling protocols, researchers can mitigate the risks associated with **1-Methyl-2-(tributylstannyl)pyrrole** and ensure a safe and productive laboratory environment.

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References

- 1. 1-methyl-2-(tributylstannyl)-1H-pyrrole | C₁₇H₃₃NSn | CID 2769397 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Glove Selection Chart - Chemical Breakthrough Times | All Safety Products [allsafetyproducts.com]
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